

Pyridate uptake, translocation, and metabolism in weed species

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Compound of Interest

Compound Name: Pyridate

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An In-depth Technical Guide on **Pyridate** Uptake, Translocation, and Metabolism in Weed Species

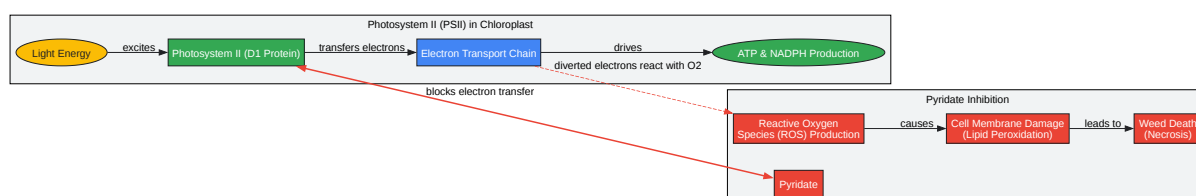
Introduction

Pyridate is a selective, post-emergence herbicide primarily used for the control of broadleaf weeds in various crops such as corn, chickpeas, and mint.[1][2] It belongs to the phenyl-pyridazine group of herbicides and functions as a photosystem II (PSII) inhibitor (WSSA Group 6).[3][4] **Pyridate**'s efficacy is contingent upon its absorption by the target weed, translocation to its site of action within the chloroplasts, and the plant's metabolic capacity to detoxify the active compound. Understanding these three processes—uptake, translocation, and metabolism—is crucial for optimizing its use, managing herbicide resistance, and developing new weed control strategies. This guide provides a comprehensive technical overview of the current knowledge on **pyridate**'s fate in various weed species, supported by experimental methodologies and data.

Pyridate is a contact herbicide that is absorbed through the leaves.[1][4] Once absorbed, it is hydrolyzed to its phytotoxic metabolite, 6-chloro-3-phenyl-pyridazine-4-ol (CL 9673), which inhibits the Hill reaction in the photosynthetic pathway.[1] The selectivity of **pyridate** is attributed to the differential ability of tolerant crops and susceptible weeds to metabolize this active compound into non-toxic conjugates.[1][5]

Pyridate's Mode of Action

Pyridate's primary mode of action is the inhibition of photosynthetic electron transport at photosystem II.[4][6] It irreversibly binds to the D1 protein within the PSII complex, blocking the transport of electrons.[6][7] This blockage leads to a buildup of high-energy electrons, which then interact with molecular oxygen to produce reactive oxygen species (ROS), such as singlet oxygen.[3][6][7] These highly toxic ROS cause rapid lipid peroxidation of cell membranes, leading to membrane degradation, cell leakage, necrosis (browning), and ultimately, the death of the weed.[6][7]



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Caption: Pyridate's mode of action via inhibition of Photosystem II.

Pyridate Uptake (Absorption)

Pyridate is applied post-emergence and is primarily absorbed through the leaves of weeds.[2][4][6] The process is influenced by various factors including weed species, leaf age, and environmental conditions.

Quantitative Data on Pyridate Uptake

Studies have shown that foliar absorption of **pyridate** can be limited, but it is generally higher in younger leaves of dicotyledonous species.[1][5]

Weed Species	Crop	Time After Treatment (hours)	Absorption (% of Applied)	Reference
Polygonum lapathifolium	-	Not Specified	Higher in younger leaves	[5]
Chenopodium album	-	Not Specified	Higher in younger leaves	[5]
Chickpea (Cicer arietinum)	Tolerant Crop	24	Majority of absorption occurs	[5]

Pyridate Translocation

Once absorbed, **pyridate** exhibits limited mobility within the plant.[5] Translocation primarily occurs via the symplastic pathway, moving with the flow of photoassimilates from source leaves to sink tissues.[5] However, a significant portion of the absorbed **pyridate** remains in the treated leaf.

Quantitative Data on Pyridate Translocation

Research indicates that the majority of absorbed **pyridate** stays within the treated leaf, with only a small fraction being translocated to other parts of the plant.

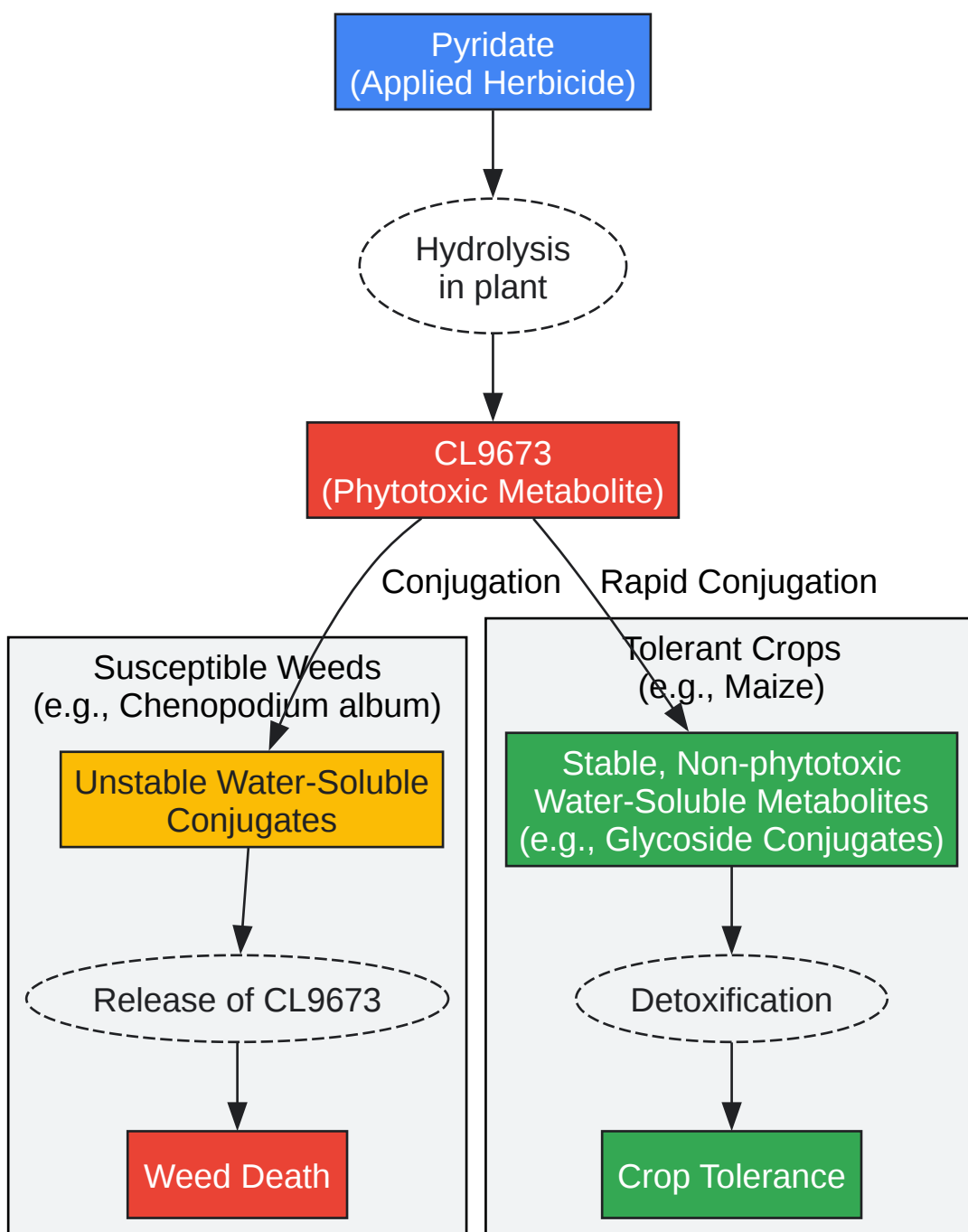
Plant Part	Time After Treatment (hours)	Translocation (% of Absorbed)	Reference
Treated Leaf	72	> 83%	[5]
Other Plant Parts	Not Specified	~10% (to shoot)	[5]
Roots	Not Specified	Very minute amount	[5]

The selectivity of **pyridate** cannot be fully explained by differences in uptake and translocation alone.[5]

Pyridate Metabolism

The primary determinant of **pyridate**'s selectivity is the differential metabolism between tolerant crops and susceptible weeds.^[5] The metabolic pathway involves a two-step process: hydrolysis followed by conjugation.

- Hydrolysis: In the plant, **pyridate** is rapidly hydrolyzed to its phytotoxic metabolite, 6-chloro-3-phenylpyridazine-4-ol (CL9673).^{[1][5]} This is the active compound that inhibits photosystem II.
- Conjugation: The subsequent metabolic fate of CL9673 determines the plant's tolerance.
 - Susceptible Weeds: In susceptible species like *Chenopodium album* and *Polygonum lapathifolium*, CL9673 forms unstable water-soluble conjugates that can readily release the phytotoxic metabolite, leading to cell death.^[5]
 - Tolerant Crops: In tolerant crops like maize, CL9673 is rapidly converted into stable, non-phytotoxic, water-soluble metabolites (likely glycosidic conjugates), effectively detoxifying the herbicide.^{[1][5]}



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Caption: Metabolic pathways of **pyridate** in susceptible vs. tolerant plants.

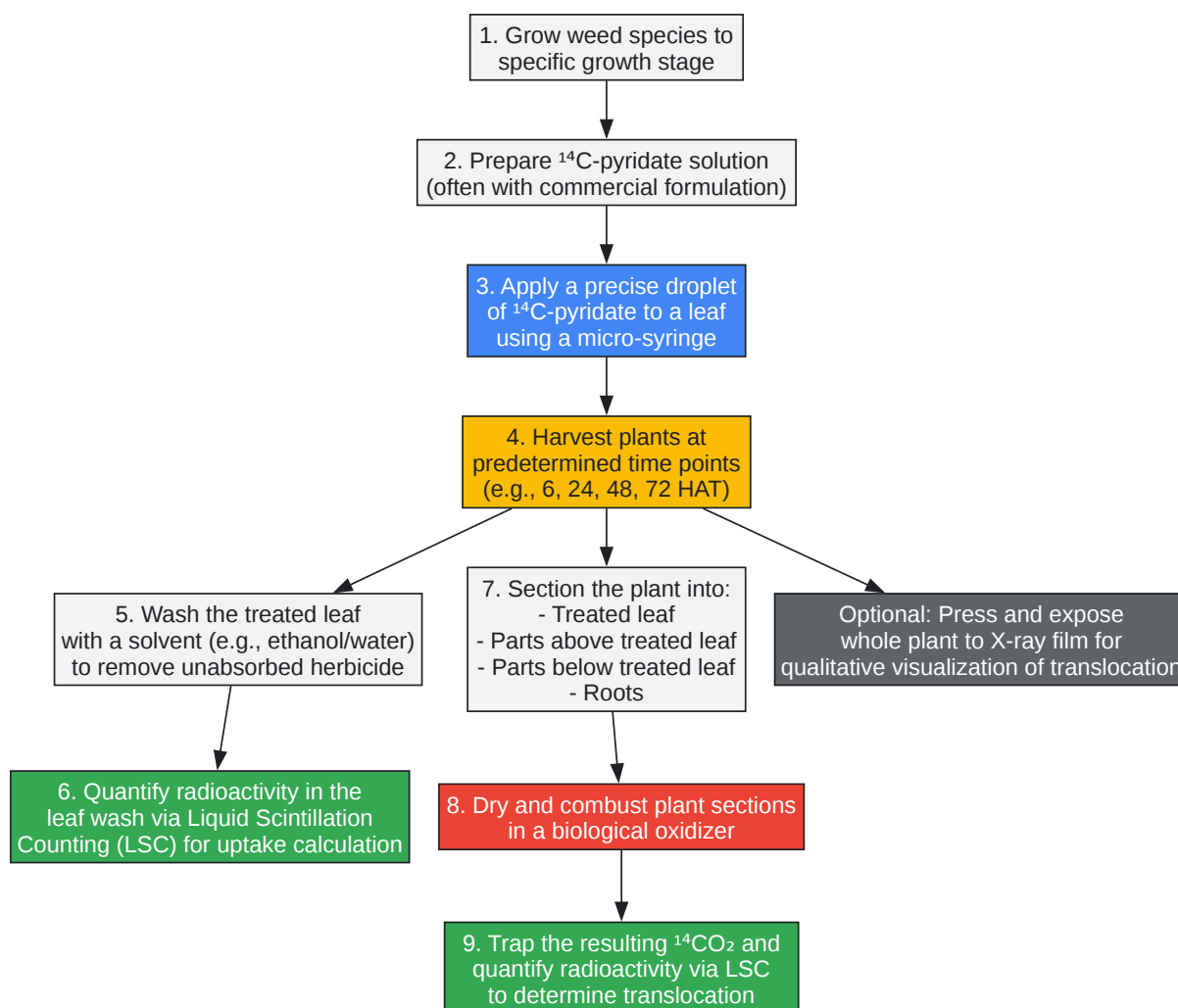
Experimental Protocols

The study of herbicide uptake, translocation, and metabolism often involves the use of radiolabeled compounds, typically with ^{14}C .^{[8][9]} This allows for the sensitive and accurate

tracking of the herbicide's fate within the plant.

Protocol for Uptake and Translocation Studies

This protocol is a generalized workflow based on common methodologies for studying herbicide absorption and movement.[\[8\]](#)[\[9\]](#)

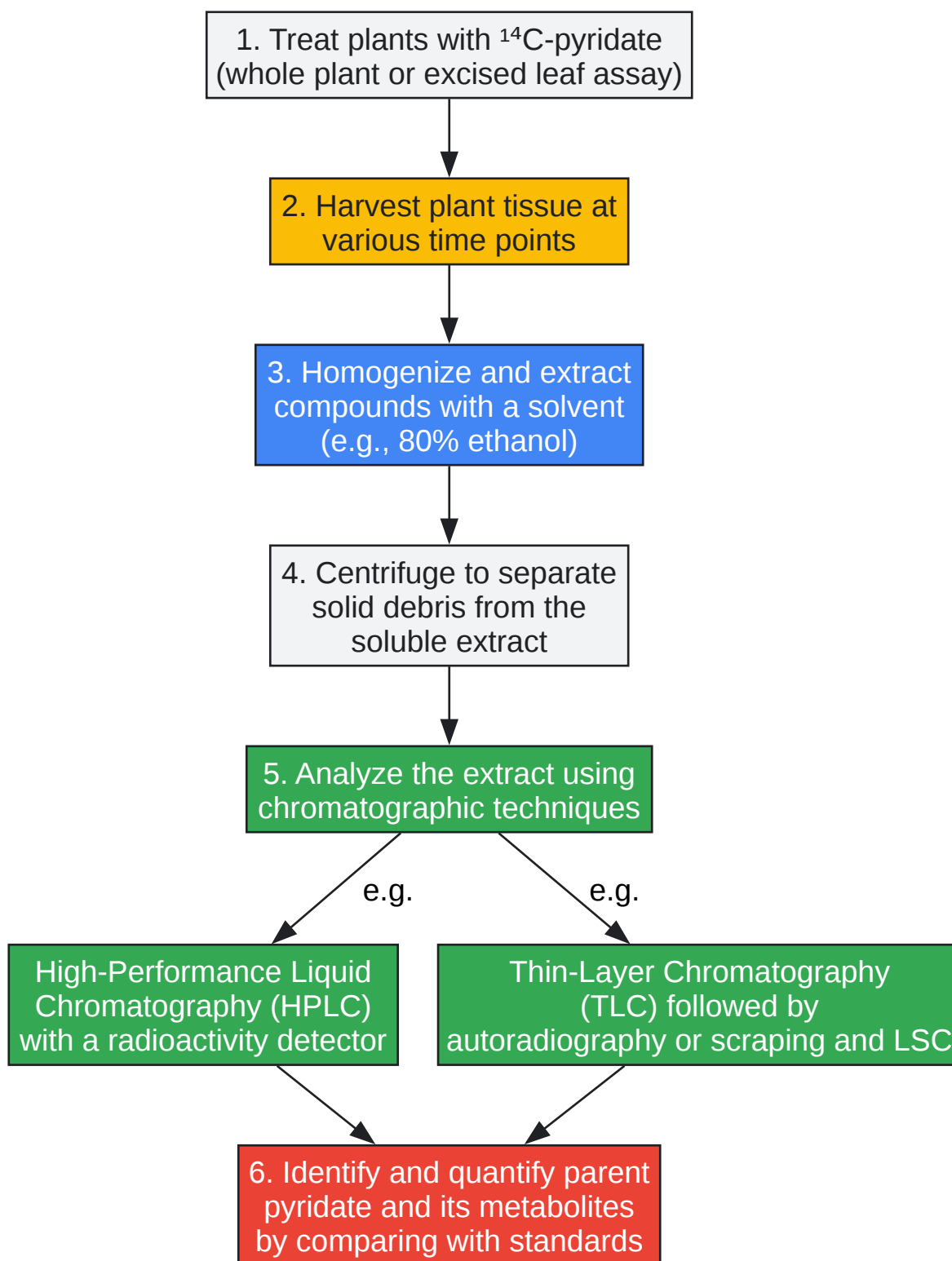


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Caption: Experimental workflow for herbicide uptake and translocation studies.

Protocol for Metabolism Studies

Metabolism studies aim to identify and quantify the parent herbicide and its metabolites over time.[\[8\]](#)[\[10\]](#)[\[11\]](#)



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Caption: Experimental workflow for herbicide metabolism studies.

Conclusion

The efficacy and selectivity of **pyridate** are complex processes governed by the interplay of uptake, translocation, and metabolism. While uptake and translocation contribute to the overall performance of the herbicide, it is the metabolic detoxification pathway that is the primary determinant of selectivity between tolerant crops and susceptible weeds. Susceptible weeds are unable to rapidly form stable, non-toxic conjugates of the phytotoxic metabolite CL9673, leading to the accumulation of this compound and subsequent plant death. In contrast, tolerant crops quickly deactivate the metabolite through conjugation. This knowledge is fundamental for the effective use of **pyridate** in weed management programs and provides a basis for investigating potential mechanisms of resistance in weed populations. Further research focusing on the specific enzymes involved in **pyridate** metabolism could offer new insights for the development of future herbicide technologies.

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References

- 1. caws.org.nz [caws.org.nz]
- 2. Evaluating the potential of Pyridate-containing herbicide in basil: impacts on yield, leaf injury, and weed control | UC Weed Science (weed control, management, ecology, and minutia) [ucanr.edu]
- 3. Weed Management: Try A Seldom-Used Mode of Action - Corn South [cornsouth.com]
- 4. Pyridate (Ref: CL 11344) [sitem.herts.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. croplife.com [croplife.com]
- 7. croplife.com [croplife.com]

- 8. scielo.br [scielo.br]
- 9. researchgate.net [researchgate.net]
- 10. youtube.com [youtube.com]
- 11. Measuring Rates of Herbicide Metabolism in Dicot Weeds with an Excised Leaf Assay - PMC [pmc.ncbi.nlm.nih.gov]
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